

Application Notes and Protocols: Antioxidant 5057 in Hot Melt Adhesives

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Compound of Interest

Compound Name: Antioxidant 5057

Cat. No.: B3029516

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Introduction

Hot melt adhesives (HMAs) are solvent-free thermoplastics that are solid at room temperature and applied in a molten state. Their performance and longevity are significantly influenced by their thermal stability, as they are often subjected to high temperatures during manufacturing, storage, and application. This exposure can lead to thermo-oxidative degradation, resulting in undesirable changes such as increased viscosity, discoloration, char formation, and a decline in adhesive properties.

Antioxidant 5057 is a liquid aromatic amine antioxidant that serves as a highly effective thermal stabilizer in a variety of polymers, including the base polymers used in hot melt adhesives.[1][2][3][4][5][6] It is particularly noted for its low volatility and high efficiency in preventing the thermal degradation of polymers.[4][6] In hot melt adhesive formulations, **Antioxidant 5057** is often employed as a secondary antioxidant, working synergistically with primary phenolic antioxidants to provide excellent long-term thermal aging stability and maintain good color control.[7] This document provides detailed application notes and experimental protocols for evaluating the efficacy of **Antioxidant 5057** in hot melt adhesive formulations.

Chemical Properties of Antioxidant 5057

Property	Value
Chemical Name	Benzenamine, N-phenyl-, reaction products with 2,4,4-trimethylpentene
CAS Number	68411-46-1
Appearance	Yellow to reddish-brown liquid
Molecular Formula	C20H27N
Typical Dosage	0.1 - 0.4% by weight[4][6]

Application in Hot Melt Adhesives

Antioxidant 5057 is a versatile stabilizer suitable for various types of hot melt adhesives, including those based on:

- Ethylene-vinyl acetate (EVA) copolymers
- Styrenic block copolymers (SBC), such as SIS and SBS
- Polyamides
- Polyolefins

Its primary function is to protect the adhesive from degradation during high-temperature processing and throughout its service life. As a secondary antioxidant, it is particularly effective at decomposing hydroperoxides and scavenging free radicals, complementing the action of primary antioxidants. This synergistic approach is crucial for achieving optimal long-term thermal stability.[7]

Synergistic Effects

For enhanced performance, **Antioxidant 5057** is often used in combination with primary phenolic antioxidants (e.g., Antioxidant 1010 or 1135). This combination provides a more robust defense against thermal degradation than either antioxidant used alone. The recommended ratio of primary to secondary antioxidant can vary depending on the specific formulation and performance requirements and should be determined experimentally.

Experimental Protocols

The following protocols are designed to evaluate the performance of **Antioxidant 5057** in a hot melt adhesive formulation. A control formulation without any antioxidant and formulations with a primary antioxidant alone, **Antioxidant 5057** alone, and a synergistic blend should be prepared for comparative analysis.

Preparation of Hot Melt Adhesive Formulations

This protocol describes the preparation of a sample styrenic block copolymer (SBC) based hot melt adhesive.

Materials:

- Styrene-Isoprene-Styrene (SIS) block copolymer
- Tackifying resin (e.g., C5 hydrocarbon resin)
- Plasticizing oil (e.g., naphthenic oil)
- Primary Antioxidant (e.g., Antioxidant 1010)
- **Antioxidant 5057**

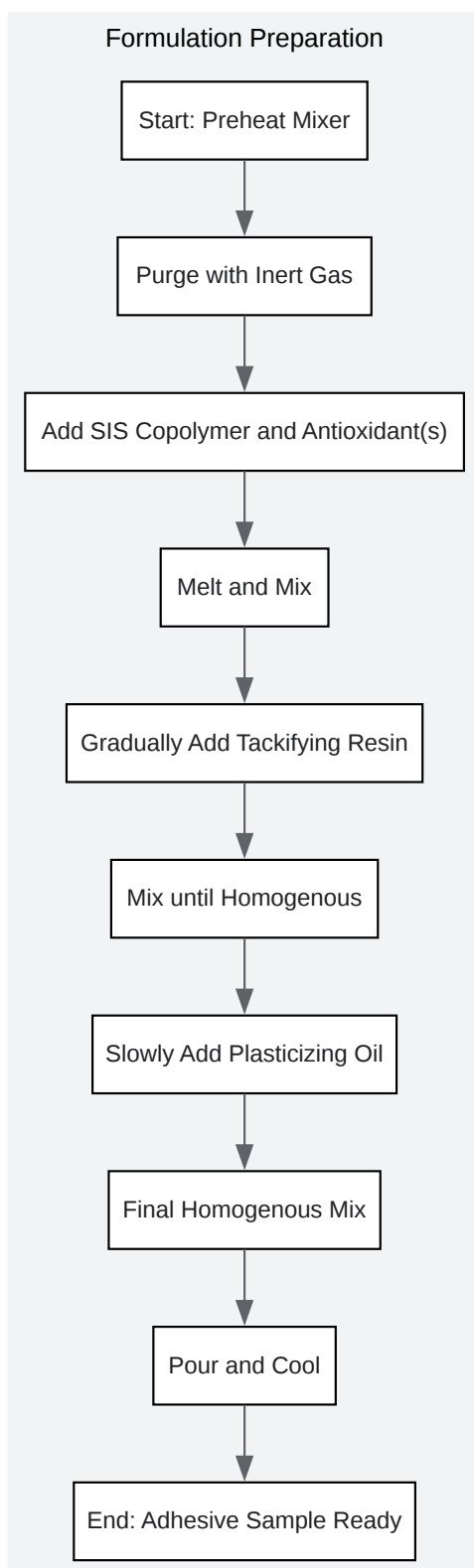
Equipment:

- High-shear laboratory mixer with heating capabilities (e.g., a sigma blade mixer)
- Heating mantle or oil bath
- Inert gas supply (e.g., nitrogen)

Procedure:

- Preheat the mixer to the desired processing temperature (typically 160-180°C).
- Purge the mixing chamber with an inert gas to minimize oxidation during compounding.

- Add the SIS copolymer and the antioxidant(s) to the mixer and mix until the polymer is molten and homogenous.
- Gradually add the tackifying resin and continue mixing until it is fully incorporated.
- Slowly add the plasticizing oil and mix until the adhesive is uniform.
- Pour the molten adhesive into a suitable container lined with release paper and allow it to cool.



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Figure 1: Workflow for HMA Formulation.

Evaluation of Thermal Stability (ASTM D4499)

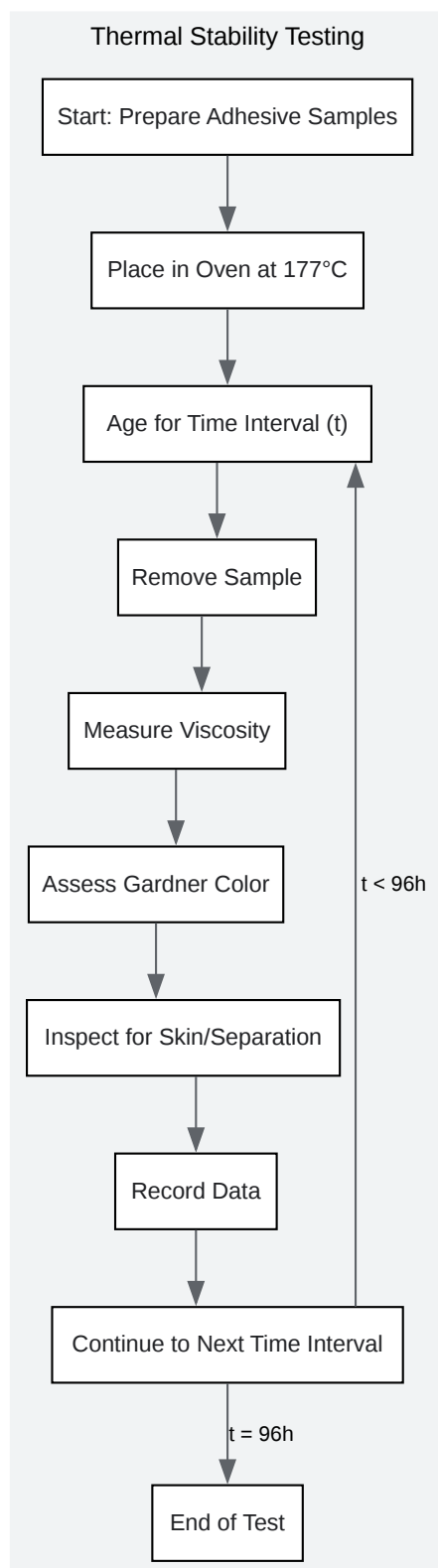
This protocol is adapted from the ASTM D4499 standard test method for heat stability of hot-melt adhesives.

Equipment:

- Forced-air oven
- Glass beakers
- Viscometer with a thermosel attachment
- Colorimeter (e.g., Gardner color scale)

Procedure:

- Place 100g of the hot melt adhesive formulation into a glass beaker.
- Place the beaker in a forced-air oven preheated to the desired aging temperature (e.g., 177°C).
- At specified time intervals (e.g., 0, 24, 48, 72, and 96 hours), remove a sample of the adhesive for analysis.
- Viscosity Measurement: Measure the viscosity of the aged sample at the application temperature using a viscometer.
- Color Assessment: Determine the color of the aged sample using a colorimeter and record the Gardner color value.
- Skin Formation and Phase Separation: Visually inspect the surface of the adhesive in the beaker for any skin formation and the bulk of the adhesive for any signs of phase separation.



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Figure 2: Thermal Stability Testing Workflow.

Evaluation of Adhesive Properties

Equipment:

- Tensile tester
- Substrates for testing (e.g., stainless steel, polyethylene)
- Film applicator

Procedure:

- Sample Preparation: Coat the hot melt adhesive onto a suitable backing material to a controlled thickness.
- 180° Peel Adhesion:
 - Apply the adhesive-coated strip to a standard test panel.
 - After a specified dwell time, pull the strip from the panel at a 180° angle and a constant speed, measuring the force required for removal.
- Shear Adhesion (Holding Power):
 - Apply a standard area of the adhesive-coated strip to a test panel.
 - Hang a standard weight from the end of the strip and measure the time it takes for the adhesive to fail.

Data Presentation (Illustrative Data)

The following tables present illustrative data to demonstrate how the performance of **Antioxidant 5057** can be quantified and compared.

Table 1: Viscosity Stability of an SBC Hot Melt Adhesive at 177°C

Time (hours)	Control (No AO) Viscosity (cP)	0.3% Primary AO Viscosity (cP)	0.3% AO 5057 Viscosity (cP)	0.15% Primary AO + 0.15% AO 5057 Viscosity (cP)
0	2500	2510	2505	2508
24	3500	2800	2950	2600
48	4800 (gelled)	3100	3400	2750
72	-	3500	3900	2900
96	-	3900	4500	3100

Table 2: Color Stability (Gardner Color) of an SBC Hot Melt Adhesive at 177°C

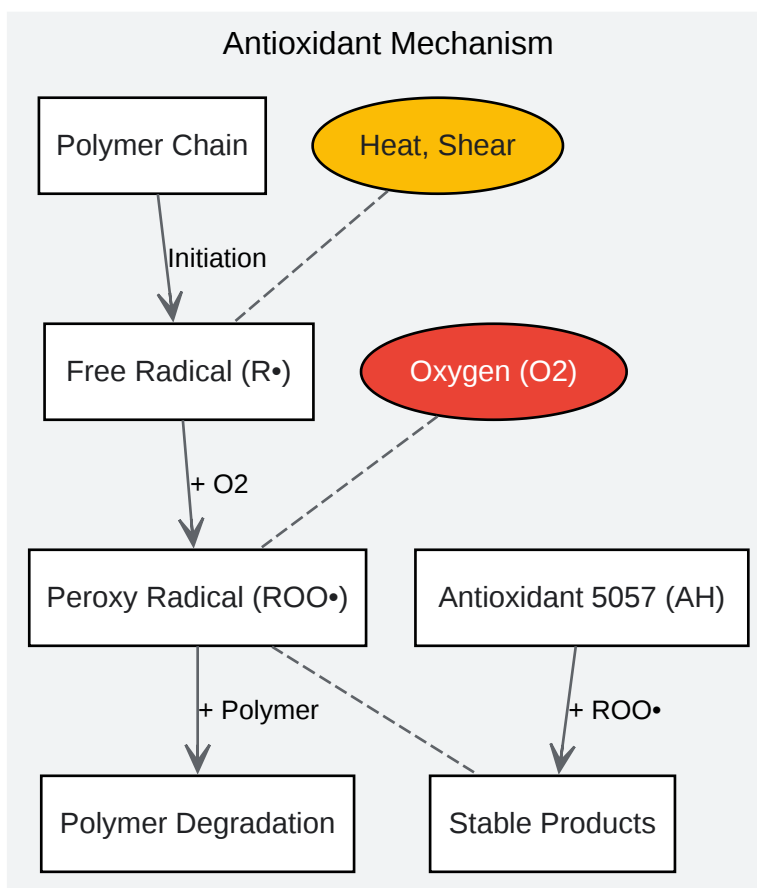
Time (hours)	Control (No AO)	0.3% Primary AO	0.3% AO 5057	0.15% Primary AO + 0.15% AO 5057
0	1	1	1	1
24	5	3	4	2
48	8	4	6	3
72	12	6	8	4
96	15	8	10	5

Table 3: Adhesion Performance of an SBC Hot Melt Adhesive After Aging for 96 hours at 177°C

Formulation	180° Peel Adhesion (N/25mm)	Shear Adhesion (minutes)
Unaged Control	25	>10,000
Aged Control (No AO)	12 (cohesive failure)	500
Aged with 0.3% Primary AO	20	8,000
Aged with 0.3% AO 5057	18	6,500
Aged with 0.15% Primary AO + 0.15% AO 5057	23	>10,000

Antioxidant Mechanism

Antioxidant 5057, as an aromatic amine, functions primarily as a radical scavenger. During the thermo-oxidative degradation of the polymer, free radicals ($R\bullet$) are formed. These radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which can then abstract a hydrogen atom from the polymer chain, propagating the degradation process. **Antioxidant 5057** can donate a hydrogen atom to these peroxy radicals, neutralizing them and forming a stable hydroperoxide and a less reactive antioxidant radical.



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Figure 3: Simplified Antioxidant Mechanism.

Conclusion

Antioxidant 5057 is a highly effective secondary antioxidant for improving the thermal stability of hot melt adhesives. When used in conjunction with a primary phenolic antioxidant, it can significantly mitigate the deleterious effects of thermo-oxidative degradation, leading to improved viscosity control, color stability, and retention of adhesive properties. The experimental protocols outlined in this document provide a framework for formulators to effectively evaluate and optimize the concentration of **Antioxidant 5057** in their specific hot melt adhesive systems.

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References

- 1. songwon.com [songwon.com]
- 2. echemi.com [echemi.com]
- 3. SONGWON launches a new antioxidant for polyurethane slabstock foams, elastomers and hot melt adhesives - Knowledge - Yangzhou Chengsen Plastics Co.,Ltd [absgoods.com]
- 4. specialchem.com [specialchem.com]
- 5. songwon.com [songwon.com]
- 6. linchemical.com [linchemical.com]
- 7. adhesivesmag.com [adhesivesmag.com]
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